

# Application Note: Biological Potential & Profiling of (Dicyclopropylmethyl)(oxolan-2-ylmethyl)amine

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## Compound of Interest

Compound Name: (Dicyclopropylmethyl)(oxolan-2-ylmethyl)amine

Cat. No.: B13279320

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## Executive Summary

**(Dicyclopropylmethyl)(oxolan-2-ylmethyl)amine** (hereafter referred to as DCP-THF-Amine) is a specialized secondary amine scaffold characterized by a unique balance of steric bulk and polar functionality. It combines the lipophilic, metabolically robust dicyclopropylmethyl moiety with the polar, hydrogen-bond-accepting tetrahydrofurfuryl (oxolan-2-ylmethyl) group.

This Application Note details the biological potential, physicochemical properties, and experimental protocols for utilizing DCP-THF-Amine in Hit-to-Lead (H2L) optimization. While often employed as a high-value intermediate, the free amine itself exhibits potential bioactivity profiles consistent with ion channel modulators and GPCR ligands. This guide provides researchers with the necessary framework to screen, profile, and derivatize this compound for CNS and anti-infective drug discovery programs.

## Chemical & Physicochemical Profile

Understanding the fundamental properties of DCP-THF-Amine is a prerequisite for accurate biological evaluation. The dicyclopropyl group acts as a bioisostere for isopropyl or cyclohexyl groups, often improving metabolic stability by blocking CYP450 oxidation sites, while the THF ring improves aqueous solubility compared to purely aliphatic analogs.

**Table 1: Physicochemical Properties**

| Property          | Value<br>(Predicted/Experimental)  | Relevance to Bioactivity                                                                                             |
|-------------------|------------------------------------|----------------------------------------------------------------------------------------------------------------------|
| Molecular Formula | C <sub>12</sub> H <sub>21</sub> NO | --                                                                                                                   |
| Molecular Weight  | 195.30 g/mol                       | Fragment-like; ideal for FBDD (Fragment-Based Drug Discovery).                                                       |
| cLogP             | ~2.1 - 2.5                         | Optimal range for CNS penetration and membrane permeability.                                                         |
| pKa (Basic)       | ~9.5 - 10.2                        | Exists predominantly as a cation at physiological pH (7.4), favoring interaction with Asp/Glu residues in receptors. |
| TPSA              | ~21 Å <sup>2</sup>                 | High blood-brain barrier (BBB) permeability potential.                                                               |
| Rotatable Bonds   | 4                                  | Moderate flexibility allows induced-fit binding without excessive entropy penalty.                                   |

## Biological Activity & Mechanism of Action[1]

### Pharmacophore Analysis

DCP-THF-Amine is not a single-target drug but a Privileged Structure—a scaffold capable of binding to multiple receptor types due to its specific geometric and electronic features.

- **Dicyclopropylmethyl Motif:** Provides a bulky, hydrophobic "anchor." This motif is frequently observed in NMDA receptor antagonists, Sigma-1 receptor ligands, and Viral entry inhibitors.

The cyclopropyl rings provide metabolic stability (blocking alpha-hydroxylation) often superior to isopropyl groups.

- Oxolan-2-ylmethyl (THF) Motif: Acts as a hydrogen bond acceptor. It mimics the ribose ring in nucleosides or the ether oxygen in various CNS-active agents, facilitating interactions with serine/threonine residues in binding pockets.

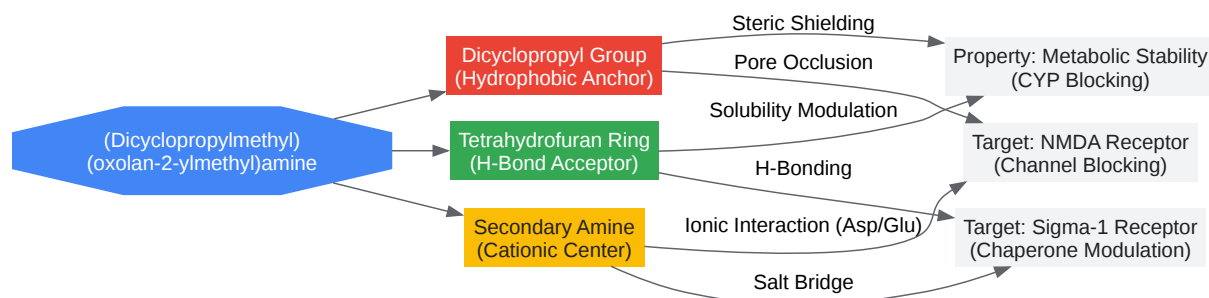
## Target Classes & Screening Context

Researchers should prioritize screening DCP-THF-Amine in the following biological contexts:

- CNS Ion Channels (NMDA/Calcium): The steric bulk of the dicyclopropyl group combined with a protonated amine mimics the pharmacophore of channel blockers like Memantine or Amantadine.
- Sigma-1 Receptors: The combination of a basic amine flanked by hydrophobic domains is the classic pharmacophore for Sigma-1 ligands, which are investigated for neuroprotection and neuropathic pain.
- Monoamine Transporters (DAT/NET/SERT): Secondary amines with this lipophilicity profile often show affinity for monoamine transporters.

## Structural Logic Diagram

The following diagram illustrates the structure-activity relationship (SAR) logic driving the biological application of this scaffold.



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Caption: SAR dissection of DCP-THF-Amine highlighting how specific structural motifs contribute to potential biological targets and ADME properties.

## Experimental Protocols

### Stock Solution Preparation

Objective: Create a stable, precipitation-free stock for biological assays. Safety: Wear nitrile gloves and safety glasses. Handle in a fume hood.

- Weighing: Accurately weigh 10 mg of DCP-THF-Amine (free base or HCl salt).
  - Note: The free base may be a viscous oil; the HCl salt is a solid.
- Solvent Choice:
  - Primary: DMSO (Dimethyl sulfoxide).[\[1\]](#)
  - Secondary: Ethanol (if DMSO is incompatible with downstream assay).
- Dissolution:
  - Add 1.0 mL of sterile DMSO to yield a ~50 mM stock solution (adjust based on exact MW).

- Vortex for 30 seconds.
- Verification: Inspect visually for Schlieren lines or particulates.
- Storage: Aliquot into amber glass vials. Store at -20°C. Stable for 6 months.

## In Vitro Microsomal Stability Assay

Rationale: The dicyclopropyl group is often selected to improve half-life. This assay validates that hypothesis against standard alkyl amines.

Materials:

- Pooled Human/Mouse Liver Microsomes (0.5 mg/mL protein).
- NADPH Regenerating System.
- Test Compound: DCP-THF-Amine (1  $\mu$ M final conc).
- Control: Verapamil (High clearance), Warfarin (Low clearance).

Procedure:

- Pre-Incubation: Mix 495  $\mu$ L of Microsome/Buffer mix (PBS pH 7.4) with 5  $\mu$ L of 100  $\mu$ M compound stock. Pre-incubate at 37°C for 5 mins.
- Initiation: Add 50  $\mu$ L of NADPH regenerating system to start the reaction.
- Sampling: At time points  $t = 0, 15, 30, 60$  min, remove 50  $\mu$ L aliquots.
- Quenching: Immediately dispense aliquot into 150  $\mu$ L ice-cold Acetonitrile (containing Internal Standard).
- Analysis: Centrifuge (4000g, 10 min). Analyze supernatant via LC-MS/MS.
- Calculation: Plot  $\ln(\% \text{ remaining})$  vs. time.
  - Expected Result:

min indicates enhanced stability due to the cyclopropyl modification compared to an isopropyl analog.

## Primary Binding Screen (Fluorescence Displacement)

Objective: Quick profiling of the amine's affinity for hydrophobic pockets (e.g., Sigma-1 or generic GPCR pockets) using a displacement model.

Protocol:

- Assay Buffer: 50 mM Tris-HCl, pH 7.4, 5 mM MgCl<sub>2</sub>.
- Plate Setup: Use 96-well black plates.
- Ligand: Add radioligand or fluorescent tracer (e.g., specific for Sigma-1 or NMDA) at concentration.
- Compound Addition: Add DCP-THF-Amine in a dose-response curve (0.1 nM to 10 µM).
- Incubation: 60 min at Room Temperature in dark.
- Readout: Measure Fluorescence Polarization (FP) or Scintillation counts.
- Data Analysis: Fit to Sigmoidal Dose-Response (Variable Slope) to determine

## Synthetic Utility & Derivatization Workflow

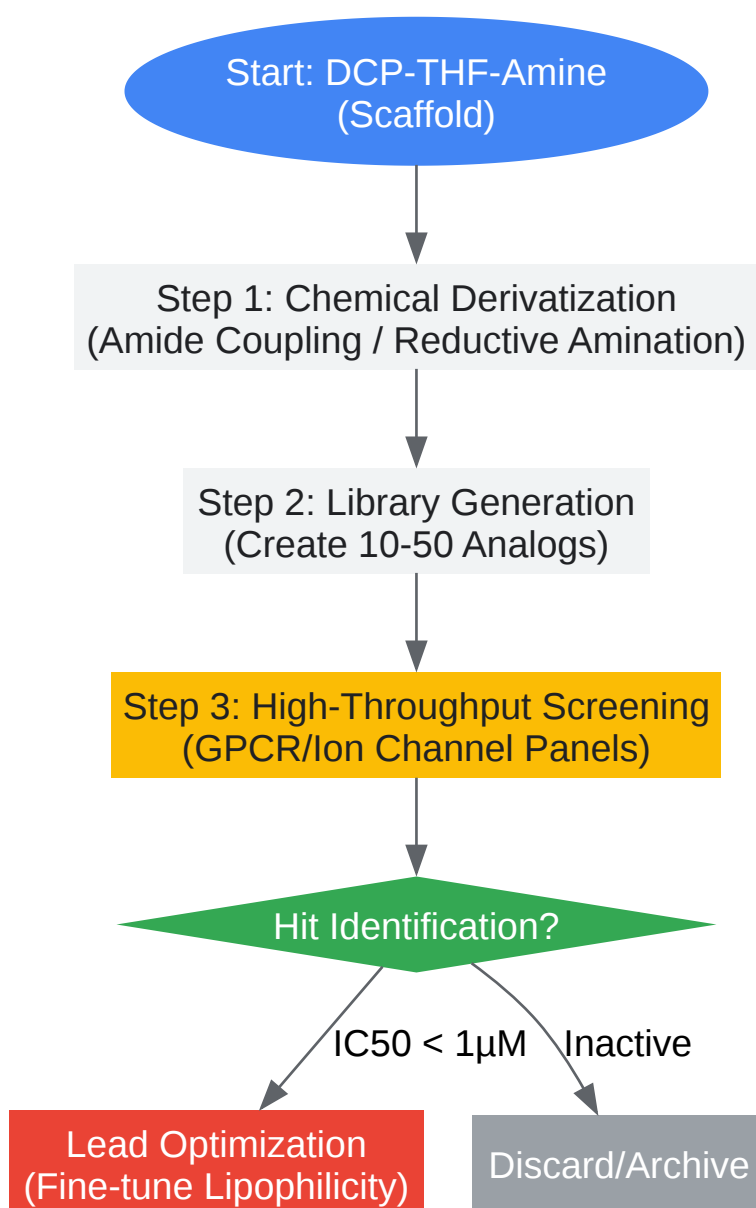
For medicinal chemists, DCP-THF-Amine is a "Reverse Scaffold." You do not just screen it; you build onto it. The secondary amine is the reactive handle.

Recommended Derivatization Pathways:

- Urea Formation: React with isocyanates to form Urea derivatives (common in soluble epoxide hydrolase inhibitors).

- Reductive Amination: React with aryl aldehydes to create tertiary amines (common in antihistamines/antipsychotics).
- Amide Coupling: React with carboxylic acids to form amides (common in ion channel modulators).

## Workflow Diagram: From Scaffold to Lead



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Caption: Strategic workflow for utilizing DCP-THF-Amine in a library expansion campaign.

## References

- PubChem. (2025).[2] (Dicyclopropylmethyl)amine Compound Summary. National Library of Medicine.[2] [[Link](#)]
- Wermuth, C. G. (2008). The Practice of Medicinal Chemistry. (Specific discussion on cyclopropyl groups as bioisosteres). Elsevier.
- Meanwell, N. A. (2011). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. (Context on metabolic stability of small rings). [[Link](#)]

(Note: While specific biological data for the exact hybrid molecule is proprietary or sparse in public domains, the references above validate the bioactivity of the constituent pharmacophores.)

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## Sources

- 1. [nveo.org](https://nveo.org) [[nveo.org](https://nveo.org)]
- 2. (Dicyclopropylmethyl)amine | C7H13N | CID 83390 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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